

Application Notes and Protocols: Soya Amine in Material Science Research

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Compound of Interest

Compound Name: Soya amine

CAS No.: 61790-18-9

Cat. No.: B1164936

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide an overview of the versatile roles of **Soya amine** in material science. **Soya amine**, a mixture of primary aliphatic amines derived from hydrogenated soybean oil fatty acids, typically composed of C16-C18 alkyl chains, offers a renewable and functional platform for various industrial and research applications. This document details its use as a corrosion inhibitor, an asphalt emulsifier, an epoxy curing agent, and a potential capping agent in nanoparticle synthesis, complete with experimental protocols and data.

Soya Amine as a Corrosion Inhibitor for Mild Steel

Soya amine is an effective corrosion inhibitor, particularly for protecting mild steel in acidic or saline environments. Its long alkyl chains and the polar amine head group facilitate the formation of a protective, hydrophobic film on the metal surface. The amine group adsorbs onto the steel, orienting the hydrophobic tails outwards, which repels corrosive aqueous species.^[1] This mechanism significantly reduces the corrosion rate.

Mechanism of Action: Film Formation

The primary mechanism of corrosion inhibition by **Soya amine** is the formation of an adsorbed monolayer at the metal-solution interface. The nitrogen atom in the amine group acts as a Lewis base, donating its lone pair of electrons to the vacant d-orbitals of iron atoms on the steel surface. This creates a coordinate bond, anchoring the inhibitor molecule. The long, non-polar soya alkyl chains then form a dense hydrophobic layer, acting as a barrier to prevent the ingress of corrosive ions and water.

Caption: Adsorption of **Soya amine** on a steel surface to form a protective film.

Quantitative Data: Corrosion Inhibition Efficiency

While specific data for **Soya amine** is limited in readily available literature, data for similar fatty amines and their derivatives show high inhibition efficiencies. The following table presents representative data for an amine-based inhibitor on mild steel in a 1.0 M HCl solution, as determined by electrochemical analysis. The inhibition efficiency (IE%) is calculated using the formula:

$$IE\% = [(I_{\text{corr}}(\text{blank}) - I_{\text{corr}}(\text{inh})) / I_{\text{corr}}(\text{blank})] \times 100$$

where $I_{\text{corr}}(\text{blank})$ is the corrosion current density without inhibitor and $I_{\text{corr}}(\text{inh})$ is the corrosion current density with the inhibitor.

Inhibitor Concentration (ppm)	Corrosion Current Density (I_{corr}) ($\mu\text{A}/\text{cm}^2$)	Corrosion Potential (E_{corr}) (mV vs. SCE)	Inhibition Efficiency (IE%)
0 (Blank)	550	-475	-
100	88	-490	84.0
200	55	-495	90.0
300	38	-500	93.1
400	25	-505	95.5
500	20	-510	96.4

Note: This data is representative of a high-performance fatty amine inhibitor and serves as an example. Actual values for **Soya amine** may vary.

Experimental Protocol: Potentiodynamic Polarization (Tafel Plot) Measurement

This protocol outlines the procedure for evaluating the corrosion inhibition efficiency of **Soya amine** using potentiodynamic polarization.

1. Materials and Equipment:

- Potentiostat/Galvanostat with corresponding software.
- Three-electrode corrosion cell (Working Electrode: Mild Steel coupon; Counter Electrode: Platinum or Graphite rod; Reference Electrode: Saturated Calomel Electrode - SCE).
- Mild steel coupons of known surface area.
- Corrosive medium (e.g., 1.0 M HCl).
- **Soya amine** inhibitor solutions of varying concentrations.
- Silicon carbide (SiC) abrasive papers (up to 1200 grit), acetone, and deionized water for electrode preparation.

2. Procedure:

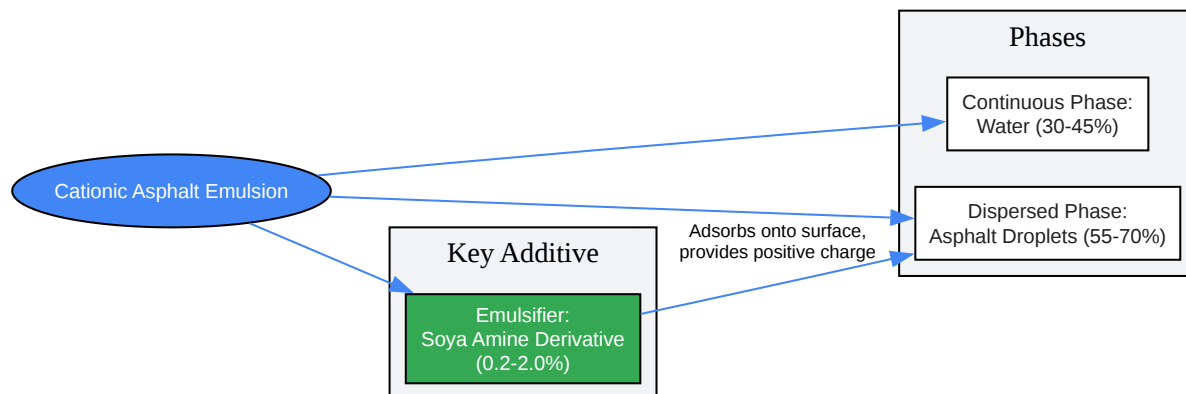
- Working Electrode Preparation:
 - Mechanically polish the mild steel coupon with SiC papers of increasing grit size.
 - Degrease the coupon by sonicating in acetone for 5 minutes.
 - Rinse with deionized water and dry immediately.
 - Mount the coupon in the electrode holder, ensuring only a known surface area is exposed to the solution.

- Electrochemical Measurement:
 - Assemble the three-electrode cell with 100 mL of the corrosive medium (without inhibitor for the blank measurement).
 - Immerse the electrodes in the solution.
 - Allow the system to stabilize by measuring the Open Circuit Potential (OCP) for 60 minutes or until a steady state is reached.
 - Perform the potentiodynamic polarization scan by sweeping the potential from -250 mV to +250 mV versus the OCP at a scan rate of 1 mV/s.
 - Repeat the entire process for different concentrations of **Soya amine** added to the corrosive medium.
- Data Analysis:
 - Use the software's Tafel analysis tool to extrapolate the linear portions of the anodic and cathodic curves back to the corrosion potential (E_{corr}).
 - The intersection point provides the corrosion current density (I_{corr}).
 - Calculate the Inhibition Efficiency (IE%) for each concentration.

Soya Amine as an Asphalt Emulsifier

Derivatives of **Soya amine**, such as ethoxylated **Soya amines**, are effective cationic emulsifiers for producing slow-setting asphalt emulsions.^{[2][3]} These emulsions are critical for applications like prime coating, tack coating, and cold mix asphalt paving. The positively charged amine head group adsorbs onto the negatively charged asphalt droplets, creating an electrostatic repulsion that keeps the droplets suspended in the water phase.

Logical Relationship: Components of a Cationic Asphalt Emulsion



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Caption: Key components and their relationship in a **Soya amine**-based asphalt emulsion.

Quantitative Data: Asphalt Emulsion Properties

The performance of an asphalt emulsion is characterized by its stability and physical properties. The following table provides typical target values for a slow-setting cationic asphalt emulsion (CSS) according to ASTM standards.

Property	ASTM Test Method	Typical Value
Viscosity, Saybolt Furol @ 25°C (s)	D7496	20 - 100
Settlement, 5-day (%)	D6930	< 5
Sieve Test (%)	D6933	< 0.1
Cement Mixing Test (%)	D6935	< 2.0
Residue by Distillation (%)	D6997	> 57

Experimental Protocol: Preparation and Stability Testing of a Cationic Asphalt Emulsion

1. Materials and Equipment:

- High-shear colloid mill.
- Heating mantles and temperature controllers.
- Asphalt binder (e.g., PG 64-22).
- Ethoxylated **Soya amine**.
- Hydrochloric acid (HCl) for pH adjustment.
- Deionized water.
- 500 mL graduated cylinders, sieves (850- μ m), beakers, and stirring equipment.

2. Procedure: Emulsion Preparation

- Soap Solution Preparation:
 - Heat the required amount of deionized water to 50°C.
 - Add the specified amount of ethoxylated **Soya amine** (e.g., 0.8% by weight of the final emulsion) to the hot water and stir until fully dissolved.
 - Slowly add HCl to the solution to adjust the pH to ~2.5. This protonates the amine, making it an effective cationic emulsifier.
- Asphalt Preparation:
 - Heat the asphalt binder to 135-145°C to reduce its viscosity.
- Emulsification:
 - Pre-heat the colloid mill to approximately 85°C.
 - Pump the hot soap solution and the molten asphalt simultaneously into the colloid mill. A typical formulation is 60% asphalt and 40% soap solution by weight.

- The high shear action of the mill breaks the asphalt into fine droplets that are stabilized by the emulsifier.
- Collect the resulting emulsion and allow it to cool to room temperature.

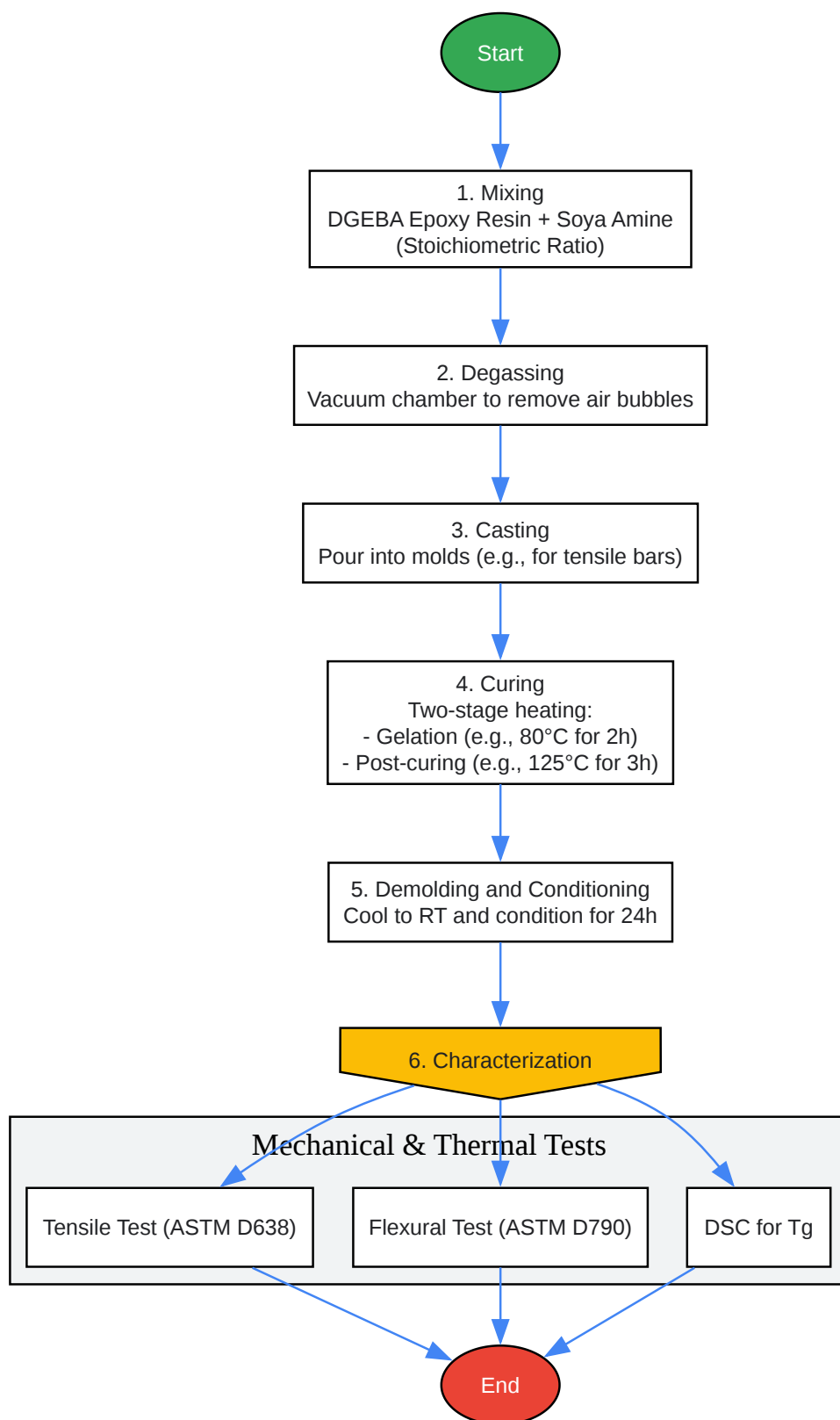
3. Procedure: Settlement Test (ASTM D6930)

- Pour 500 mL of the prepared asphalt emulsion into a 500 mL glass graduated cylinder.
- Seal the cylinder and let it stand undisturbed for 5 days (120 hours) at room temperature.
- After 5 days, carefully siphon approximately 50 g of the emulsion from the top of the cylinder into a beaker.
- Siphon the remaining emulsion from the cylinder, leaving the bottom 50 mL.
- Thoroughly mix the bottom 50 mL and pour approximately 50 g into a separate beaker.
- Determine the asphalt residue content of both the top and bottom samples by evaporation (ASTM D6934).
- Calculate the settlement as the difference between the residue content of the bottom and top samples. A value less than 5% indicates good storage stability.

Soya Amine as an Epoxy Curing Agent

Amines are widely used as curing agents (hardeners) for epoxy resins. **Soya amine**, being a primary aliphatic amine, can react with the epoxide groups of resins like Diglycidyl Ether of Bisphenol A (DGEBA) to form a cross-linked thermoset polymer. The use of a bio-based amine can enhance the flexibility and toughness of the resulting epoxy material.

Experimental Workflow: Epoxy Curing and Characterization



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Caption: Workflow for preparing and testing **Soya amine**-cured epoxy specimens.

Quantitative Data: Mechanical Properties of Amine-Cured Epoxy

The mechanical properties of the cured epoxy depend on the structure of the amine and the curing conditions. The table below shows representative properties for a DGEBA epoxy resin cured with a bio-based amine hardener.

Property	ASTM Test Method	Representative Value
Tensile Strength (MPa)	D638	40 - 70
Tensile Modulus (GPa)	D638	2.5 - 3.5
Flexural Strength (MPa)	D790	60 - 110
Flexural Modulus (GPa)	D790	2.8 - 3.7
Glass Transition Temp. (T _g) (°C)	E1356 (DSC)	90 - 150

Experimental Protocol: Curing of DGEBA Epoxy with Soya Amine

1. Materials and Equipment:

- DGEBA-based epoxy resin.
- **Soya amine.**
- Silicone molds for tensile and flexural test specimens.
- Vacuum oven.
- Mechanical stirrer.
- Universal Testing Machine (UTM) and Differential Scanning Calorimeter (DSC).

2. Procedure:

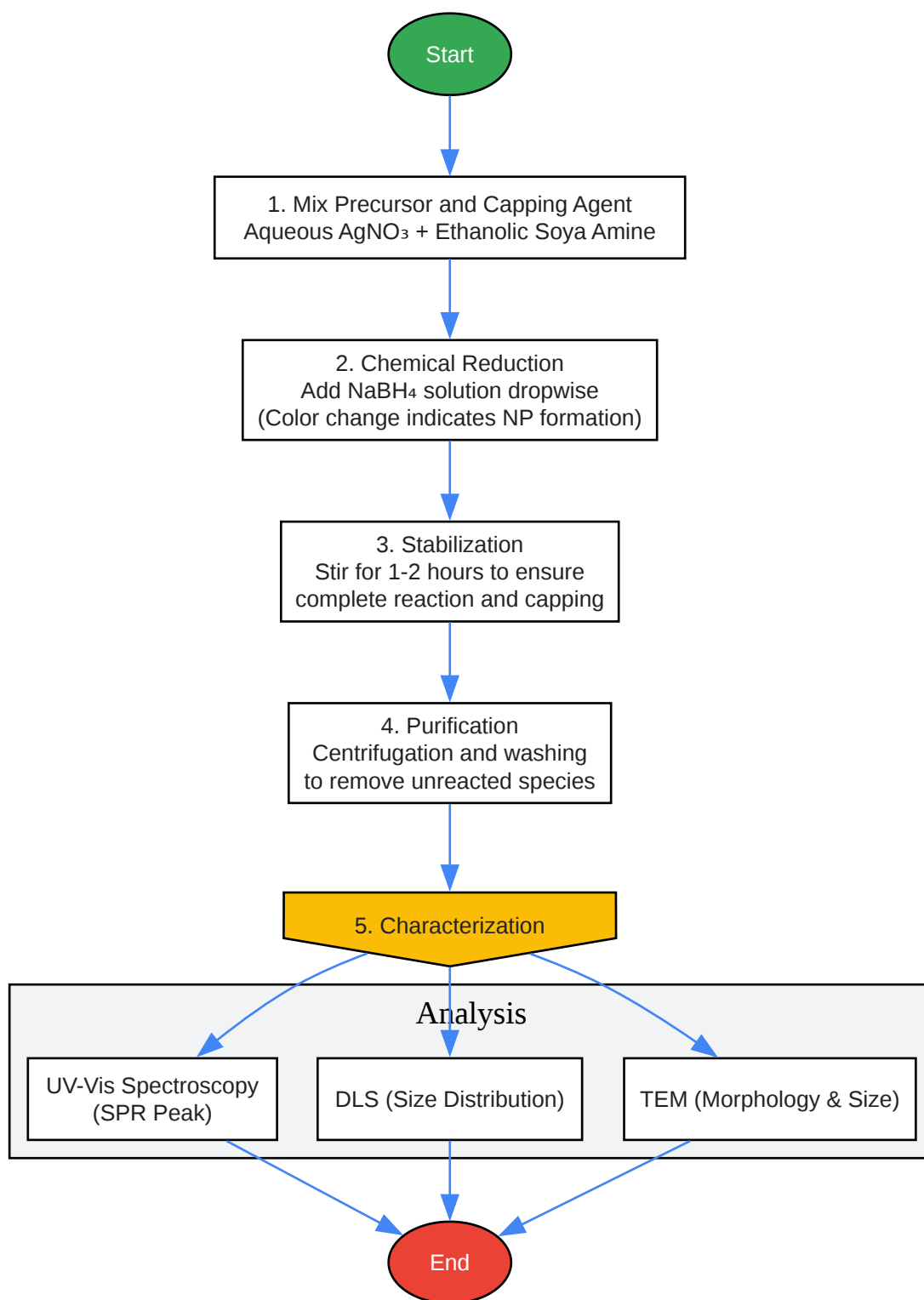
- Stoichiometric Calculation:
 - Determine the Amine Hydrogen Equivalent Weight (AHEW) of the **Soya amine** and the Epoxide Equivalent Weight (EEW) of the DGEBA resin from supplier data sheets.
 - Calculate the required parts by weight of amine per 100 parts of resin (phr) using the formula: $\text{phr} = (\text{AHEW} / \text{EEW}) \times 100$.
- Mixing and Casting:
 - Preheat the epoxy resin to ~50°C to reduce its viscosity.
 - Weigh the calculated amounts of epoxy and **Soya amine** into a mixing vessel.
 - Mix thoroughly with a mechanical stirrer for 5-10 minutes until a homogeneous mixture is achieved.
 - Place the mixture in a vacuum chamber for 10-15 minutes to remove any entrapped air bubbles.
 - Pour the degassed mixture into pre-heated silicone molds.
- Curing:
 - Place the molds in an oven and cure using a two-stage cycle. A typical cycle might be 2 hours at 80°C followed by 3 hours at 125°C. (Note: The optimal curing cycle should be determined experimentally, for example, by using DSC).
 - After curing, turn off the oven and allow the samples to cool slowly to room temperature inside the oven to prevent thermal stress.
- Characterization:
 - Demold the specimens and condition them at standard laboratory conditions (23°C, 50% RH) for at least 24 hours before testing.
 - Perform tensile tests according to ASTM D638 and flexural tests according to ASTM D790 using the UTM.

- Determine the glass transition temperature (T_g) using DSC.

Soya Amine in Nanoparticle Synthesis (Potential Application)

While not widely documented, **Soya amine**'s structure suggests its potential use as a capping or stabilizing agent in the synthesis of metallic nanoparticles, such as silver (AgNPs) or gold (AuNPs). Similar long-chain fatty amines (e.g., oleylamine) are known to act as both reducing agents and stabilizers. The amine group can reduce the metal salt precursor, and the long alkyl chain can then adsorb onto the nanoparticle surface, preventing aggregation and controlling growth.

Experimental Workflow: Nanoparticle Synthesis and Characterization



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Caption: A potential workflow for synthesizing and characterizing **Soya amine**-capped silver nanoparticles.

Quantitative Data: Nanoparticle Characterization

The following table presents hypothetical but expected characterization data for silver nanoparticles synthesized using a fatty amine capping agent.

Characterization Technique	Parameter	Expected Result
UV-Vis Spectroscopy	Surface Plasmon Resonance (SPR) Peak	~420 nm
Dynamic Light Scattering (DLS)	Hydrodynamic Diameter (Z-average)	20 - 80 nm
DLS	Polydispersity Index (PDI)	< 0.3
Transmission Electron Microscopy (TEM)	Particle Morphology	Spherical
TEM	Core Size	10 - 50 nm

Experimental Protocol: Synthesis of Silver Nanoparticles using Soya Amine as a Capping Agent

1. Materials and Equipment:

- Silver nitrate (AgNO_3).
- **Soya amine.**
- Sodium borohydride (NaBH_4).
- Ethanol and Deionized water.
- Magnetic stirrer, centrifuge.
- UV-Vis Spectrophotometer, Dynamic Light Scattering (DLS) instrument, Transmission Electron Microscope (TEM).

2. Procedure:

- Preparation of Solutions:

- Prepare a 1 mM aqueous solution of AgNO_3 .
- Prepare a 10 mM solution of **Soya amine** in ethanol.
- Prepare a fresh, ice-cold 2 mM aqueous solution of NaBH_4 .

- Synthesis:

- In a flask, add 50 mL of the 1 mM AgNO_3 solution.
- While stirring vigorously, add 1 mL of the **Soya amine** solution.
- Add the 2 mM NaBH_4 solution dropwise to the mixture. A color change to a yellowish-brown should be observed, indicating the formation of silver nanoparticles.
- Continue stirring the solution for 1-2 hours at room temperature to ensure complete reaction and stabilization.

- Purification:

- Transfer the nanoparticle solution to centrifuge tubes.
- Centrifuge at 10,000 rpm for 20 minutes.
- Discard the supernatant and re-disperse the nanoparticle pellet in deionized water.
- Repeat the centrifugation and washing step two more times to remove excess reactants.
- Re-disperse the final purified nanoparticles in a known volume of deionized water for characterization.

- Characterization:

- UV-Vis: Record the absorption spectrum to confirm the formation of AgNPs by identifying the characteristic SPR peak.

- DLS: Measure the hydrodynamic size and polydispersity index to assess the size distribution and stability of the colloidal suspension.
- TEM: Prepare a TEM grid by drop-casting a small amount of the nanoparticle solution. Allow it to dry and then observe the morphology, size, and dispersion of the nanoparticles.

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